

Technical Guide: Physical Properties of 1,2-Dibromotetrachloroethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dibromotetrachloroethane

Cat. No.: B050365

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Dibromotetrachloroethane (DBTCE), with the chemical formula $C_2Br_2Cl_4$, is a halogenated hydrocarbon.^[1] It is a crystalline solid that can be used as a fungicide, a flame retardant, and as a source of bromine in laboratory settings.^[1] This technical guide provides a comprehensive overview of the physical properties of **1,2-Dibromotetrachloroethane**, along with a general experimental protocol for its synthesis.

Core Physical and Chemical Data

A summary of the key physical and chemical properties of **1,2-Dibromotetrachloroethane** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₂ Br ₂ Cl ₄	[2][3]
Molecular Weight	325.64 g/mol	[2][4]
CAS Number	630-25-1	[2]
Appearance	Almost white to white to beige crystalline powder or solid	[2][4][5]
Melting Point	215-220 °C (with decomposition)	[2][4][6]
Boiling Point	219 °C	[5][7]
Density	2.713 g/mL at 25 °C	[2][6]
Solubility	Insoluble in water.[4][5] Soluble in organic solvents.[8]	[4][5][8]
Synonyms	sym-Dibromotetrachloroethane, 1,2-Dibromo-1,1,2,2-tetrachloroethane	[2][9]

Experimental Protocols

Synthesis of 1,2-Dibromotetrachloroethane

A common method for the synthesis of **1,2-Dibromotetrachloroethane** involves the direct bromination of tetrachloroethylene.[1][4]

Materials:

- Tetrachloroethylene
- Bromine
- Carbon tetrachloride (as a solvent)
- Reaction flask equipped with a reflux condenser and a dropping funnel

- Heating mantle
- Apparatus for recrystallization

Procedure:

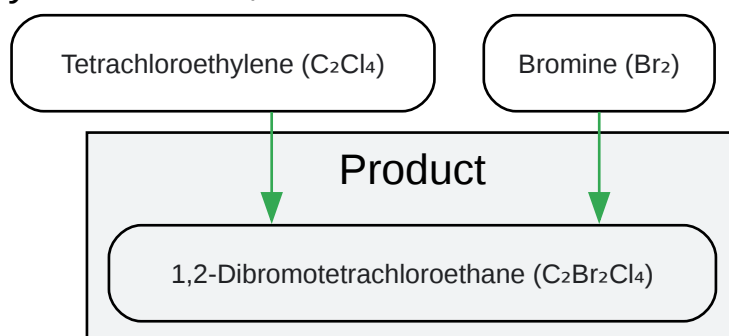
- In a reaction flask, a solution of bromine dissolved in carbon tetrachloride is prepared.
- Tetrachloroethylene is added dropwise to the bromine solution.
- The reaction mixture is then heated to reflux.^[4] The progress of the reaction can be monitored by the disappearance of the reddish-brown color of the bromine.
- Upon completion of the reaction, the mixture is cooled to room temperature.
- The crude product is then isolated, typically by evaporation of the solvent.
- Purification of the **1,2-Dibromotetrachloroethane** is achieved by recrystallization from a suitable solvent, such as n-hexane, to yield a crystalline solid.^[10]

Visualizations

Synthesis of 1,2-Dibromotetrachloroethane

The following diagram illustrates the chemical reaction for the synthesis of **1,2-Dibromotetrachloroethane** from Tetrachloroethylene and Bromine.

Synthesis of 1,2-Dibromotetrachloroethane



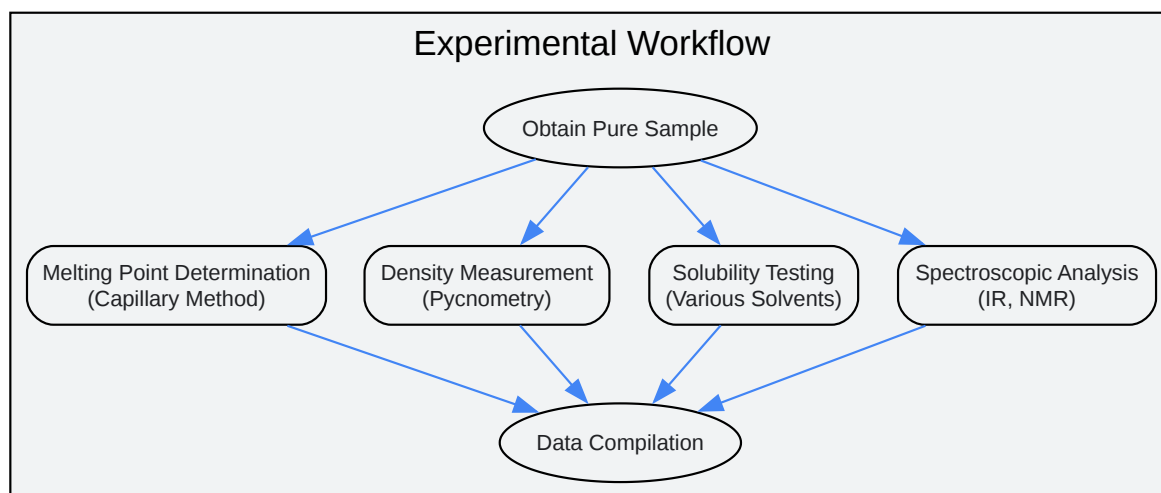
[Click to download full resolution via product page](#)

Synthesis of **1,2-Dibromotetrachloroethane**.

Logical Workflow for Physical Property Determination

The following diagram outlines a general workflow for the experimental determination of the key physical properties of a solid organic compound like **1,2-Dibromotetrachloroethane**.

Workflow for Physical Property Determination



[Click to download full resolution via product page](#)

Workflow for Physical Property Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Dibromotetrachloroethane - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
- 3. scbt.com [scbt.com]

- 4. 1,2-Dibromotetrachloroethane | 630-25-1 [chemicalbook.com]
- 5. 1,2-Dibromotetrachloroethane CAS#: 630-25-1 [m.chemicalbook.com]
- 6. 1,2-Dibromotetrachloroethane 97 630-25-1 [sigmaaldrich.com]
- 7. 630-25-1 CAS MSDS (1,2-Dibromotetrachloroethane) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Physical Properties of Haloalkanes and Haloarenes - GeeksforGeeks [geeksforgeeks.org]
- 9. fishersci.com [fishersci.com]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 1,2-Dibromotetrachloroethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050365#physical-properties-of-1-2-dibromotetrachloroethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com